

Physical and chemical properties of "3,4-Dichloro-3',5'-dimethoxybenzophenone"

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Compound of Interest

Compound Name: 3,4-Dichloro-3',5'-
dimethoxybenzophenone

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Technical Guide: Properties of Dichloro-Dimethoxybenzophenone Isomers

Disclaimer: Direct experimental data for **3,4-Dichloro-3',5'-dimethoxybenzophenone** is not readily available in published literature. This guide provides a comprehensive overview of the physical and chemical properties of closely related isomers to serve as a valuable reference for researchers, scientists, and drug development professionals. The information presented herein is compiled from various sources and should be used as a comparative guide.

Comparative Physical and Chemical Properties

The structural variations among the dichloro-dimethoxybenzophenone isomers significantly influence their physical and chemical characteristics. The table below summarizes the key properties of several related compounds, offering a comparative perspective.

Property	3,5-Dichloro-3',4'-dimethoxybenzophenone	4-Chloro-3',4'-dimethoxybenzophenone	3-Chloro-3',4'-dimethoxybenzophenone
CAS Number	116412-97-6	116412-83-0	116412-84-1
Molecular Formula	C ₁₅ H ₁₂ Cl ₂ O ₃	C ₁₅ H ₁₃ ClO ₃	C ₁₅ H ₁₃ ClO ₃
Molecular Weight	311.16 g/mol	276.71 g/mol	276.71 g/mol
Appearance	Not specified	Pale Green Solid	Not specified
Purity	Not specified	Min. 98%	Not specified
Solubility	Not specified	Soluble in Chloroform, Dichloromethane, DMSO, Ethyl Acetate, Methanol	Not specified
Storage Temperature	Not specified	2-8°C	Not specified

Data compiled from publicly available chemical supplier and database information.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

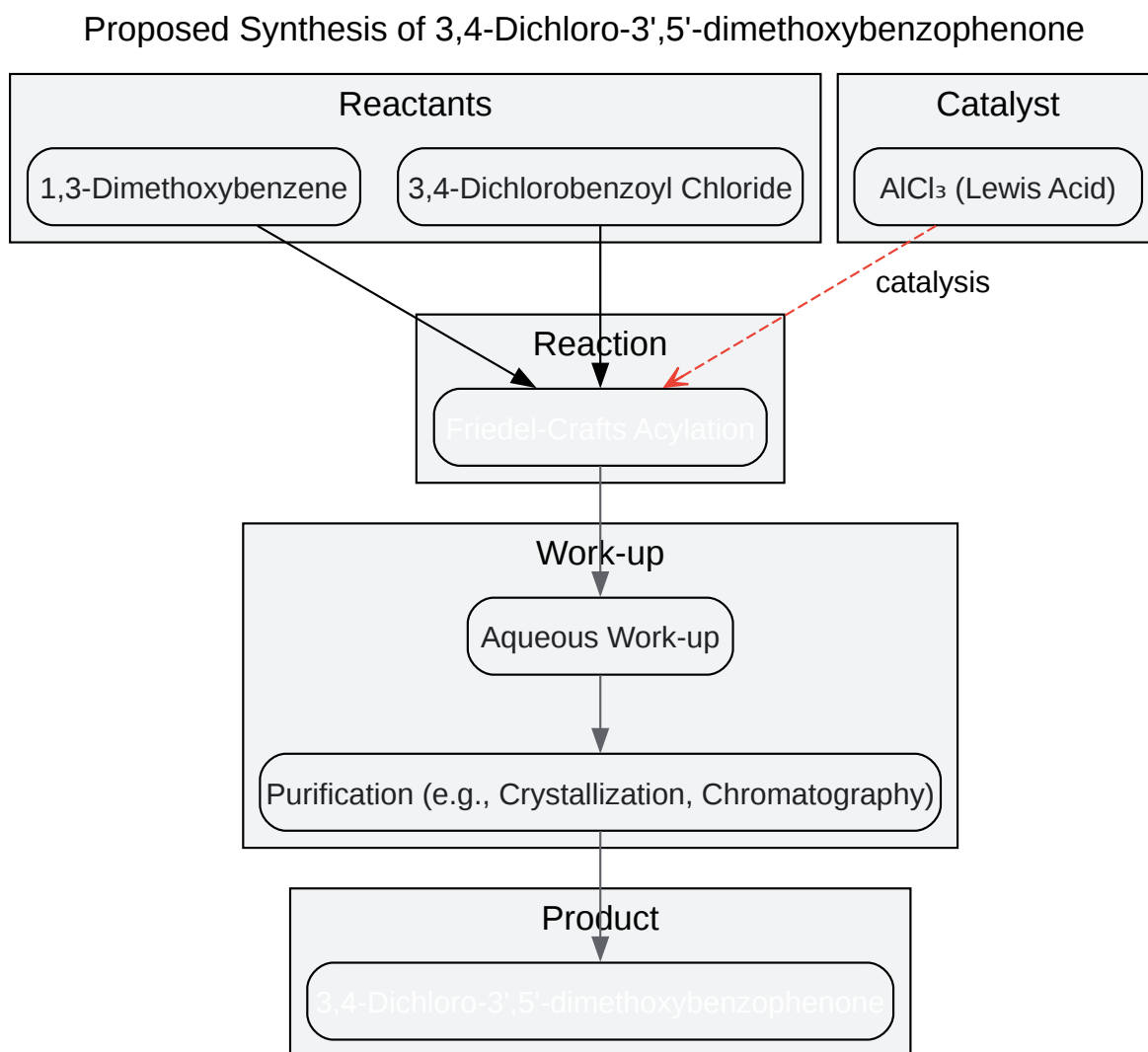
Proposed Synthesis of 3,4-Dichloro-3',5'-dimethoxybenzophenone

While a specific experimental protocol for the synthesis of **3,4-Dichloro-3',5'-dimethoxybenzophenone** has not been documented in the searched literature, a plausible and efficient synthetic route can be proposed based on the well-established Friedel-Crafts acylation reaction.[\[4\]](#)[\[6\]](#) This electrophilic aromatic substitution is a fundamental method for the preparation of aromatic ketones.

The proposed synthesis involves the reaction of 3,4-dichlorobenzoyl chloride with 1,3-dimethoxybenzene in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃). The high reactivity of 1,3-dimethoxybenzene, due to the activating effect of the two methoxy groups, makes it a suitable substrate for acylation by the deactivated 3,4-dichlorobenzoyl chloride.

Experimental Workflow: Friedel-Crafts Acylation

The following diagram illustrates the proposed synthetic workflow.



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Caption: Proposed synthetic workflow for **3,4-Dichloro-3',5'-dimethoxybenzophenone**.

General Experimental Protocol

- **Reaction Setup:** To a cooled (0-5 °C), stirred solution of 1,3-dimethoxybenzene in a suitable inert solvent (e.g., dichloromethane), add aluminum chloride (AlCl_3) portion-wise.
- **Addition of Acyl Chloride:** Add a solution of 3,4-dichlorobenzoyl chloride in the same solvent dropwise to the reaction mixture, maintaining the low temperature.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir until completion, which can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Carefully pour the reaction mixture into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Separate the organic layer and extract the aqueous layer with the solvent. Combine the organic layers, wash with brine, dry over an anhydrous salt (e.g., MgSO_4), and concentrate under reduced pressure.
- **Purification:** Purify the crude product by a suitable method such as recrystallization or column chromatography to yield the final product.

Biological Activity and Signaling Pathways

No specific biological activities or associated signaling pathways for **3,4-Dichloro-3',5'-dimethoxybenzophenone** have been reported in the reviewed scientific literature. Research into the biological effects of this specific isomer would be a novel area of investigation.

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